

In-Depth Technical Guide: 4-(Furan-2-ylmethoxy)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Furan-2-ylmethoxy)aniline

Cat. No.: B070057

[Get Quote](#)

CAS Number: 179246-32-3

Synonyms: 4-(2-Furylmethoxy)phenylamine, 4-((Furan-2-yl)methoxy)benzenamine

This technical guide provides a comprehensive overview of **4-(Furan-2-ylmethoxy)aniline**, a fine chemical intermediate relevant to researchers, scientists, and professionals in the field of drug development and organic synthesis. Due to the limited availability of public data for this specific compound, this guide synthesizes information from supplier specifications and established chemical principles.

Chemical and Physical Properties

Quantitative data for **4-(Furan-2-ylmethoxy)aniline** is primarily available from chemical suppliers. The following tables summarize the key physical and chemical properties.

Table 1: General Properties

Property	Value	Source
CAS Number	179246-32-3	Multiple Suppliers
Molecular Formula	C ₁₁ H ₁₁ NO ₂	Multiple Suppliers
Molecular Weight	189.21 g/mol	BLD Pharm[1]
Physical Form	Solid	Sigma-Aldrich[2]
Purity	≥95%	Santa Cruz Biotechnology[3]

Table 2: Structural Identifiers

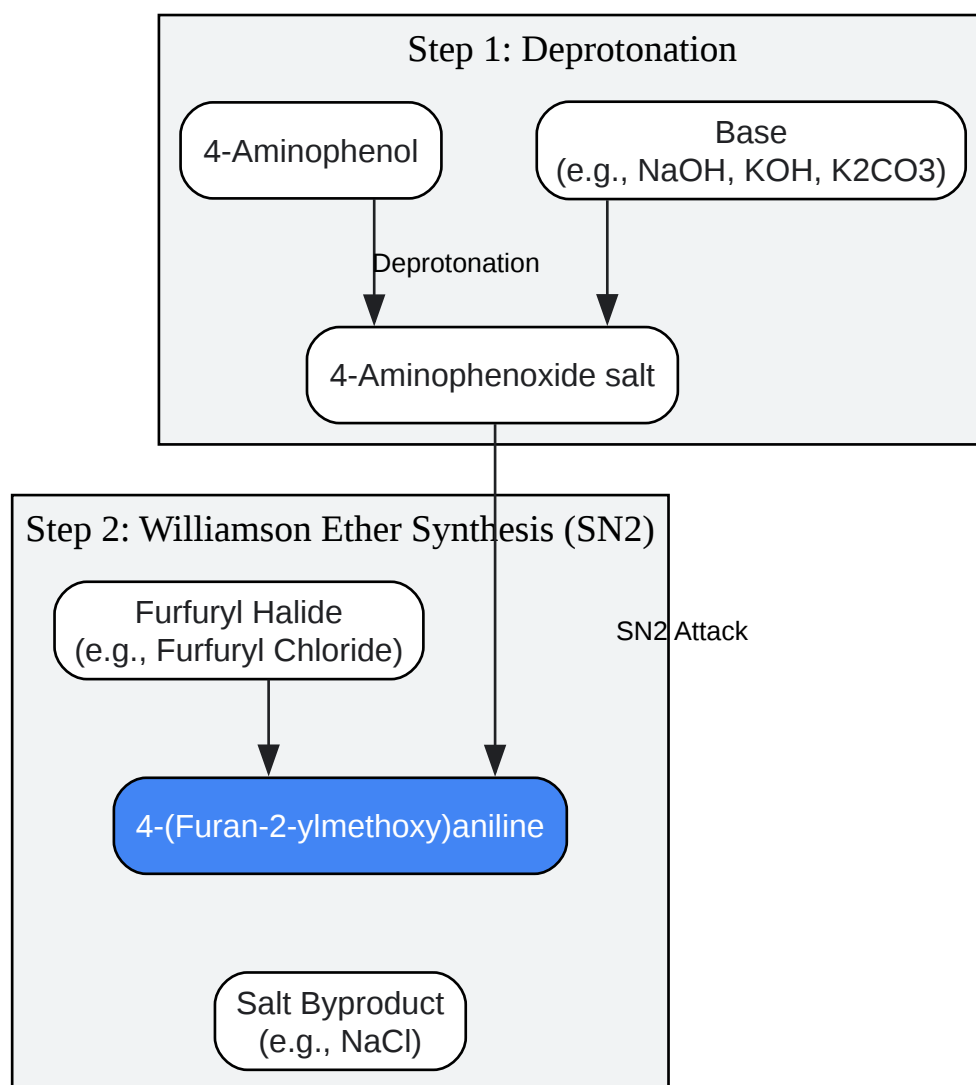
Identifier	Value	Source
IUPAC Name	4-((Furan-2-yl)methoxy)aniline	Sigma-Aldrich[2]
SMILES Code	<chem>Nc1ccc(OCC2=CC=CO2)cc1</chem>	BLD Pharm[1]
InChI Key	Not Widely Reported	-

Synthesis

While a specific, peer-reviewed synthesis protocol for **4-(Furan-2-ylmethoxy)aniline** is not readily available in the scientific literature, its structure strongly suggests a synthesis pathway via the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide.[4] In this case, the synthesis would proceed by the reaction of p-aminophenol with a furfuryl halide (e.g., furfuryl chloride or bromide).

Proposed Synthetic Route

The proposed synthesis involves two main steps: the deprotonation of 4-aminophenol to form the more nucleophilic phenoxide, followed by the nucleophilic substitution reaction with a furfuryl halide.



[Click to download full resolution via product page](#)

Caption: Proposed Williamson ether synthesis of **4-(Furan-2-ylmethoxy)aniline**.

Detailed Experimental Protocol (Proposed)

This protocol is a general representation of a Williamson ether synthesis and should be adapted and optimized based on laboratory conditions and safety assessments.

- Deprotonation of 4-Aminophenol:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1 equivalent of 4-aminophenol in a suitable polar aprotic solvent such as

dimethylformamide (DMF) or acetonitrile.

- Add 1.1 to 1.5 equivalents of a suitable base, such as potassium carbonate (K_2CO_3) or sodium hydride (NaH). The use of a strong base like NaH would require an anhydrous solvent and an inert atmosphere (e.g., nitrogen or argon). Potassium carbonate is a milder and often safer alternative.^[5]
- Stir the mixture at room temperature for 30-60 minutes to allow for the formation of the 4-aminophenoxide salt.
- Ether Formation:
 - To the stirred suspension of the 4-aminophenoxide, add 1 equivalent of furfuryl chloride (or furfuryl bromide) dropwise at room temperature.
 - After the addition is complete, heat the reaction mixture to 50-80°C and monitor the reaction progress by thin-layer chromatography (TLC). The reaction time can range from a few hours to overnight.^[6]
 - Once the reaction is complete (as indicated by the consumption of the starting material), cool the mixture to room temperature.
- Work-up and Purification:
 - Pour the reaction mixture into a separatory funnel containing water and a suitable organic solvent for extraction, such as ethyl acetate.
 - Separate the organic layer, and wash it sequentially with water and brine to remove any remaining DMF and inorganic salts.
 - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent in vacuo using a rotary evaporator.
 - The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **4-(Furan-2-ylmethoxy)aniline**.

Safety and Handling

A specific Safety Data Sheet (SDS) for **4-(Furan-2-ylmethoxy)aniline** is not publicly available. Therefore, the following safety information is inferred from the SDSs of its precursors, 4-aminophenol and furfuryl alcohol/chloride, and a structurally related product, 4-methoxyaniline.

Table 3: Hazard Information (Inferred)

Hazard Class	Statement	Basis of Inference
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.	Aniline and its derivatives are generally toxic.[7] Furfuryl alcohol is also toxic by these routes.[8]
Skin Corrosion/Irritation	Causes skin irritation.	Furfuryl alcohol is a known skin irritant.[9]
Eye Damage/Irritation	Causes serious eye irritation/damage.	4-Aminophenol and furfuryl alcohol are known eye irritants.[7][9]
Carcinogenicity/Mutagenicity	Suspected of causing genetic defects and cancer.	Aniline and some of its derivatives are classified as suspected carcinogens and mutagens.[7] Furfuryl alcohol is also a suspected carcinogen.[8]
Target Organ Toxicity	May cause damage to organs through prolonged or repeated exposure.	Aniline derivatives can affect the blood (methemoglobinemia).[10]

Personal Protective Equipment (PPE):

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles or a face shield.

- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working with the solid material in a way that generates dust, or if heating the compound, a NIOSH-approved respirator may be necessary.

Handling and Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents and strong acids.
- Avoid inhalation of dust and contact with skin and eyes.

Potential Applications and Research Directions

The structural motifs within **4-(Furan-2-ylmethoxy)aniline**, namely the furan ring and the aniline moiety, are present in numerous biologically active compounds and functional materials.

- Pharmaceutical Research: The furan nucleus is a common scaffold in medicinal chemistry.^[8] Aniline derivatives are also crucial building blocks for many pharmaceuticals. This compound could serve as a precursor for the synthesis of novel kinase inhibitors, antibacterial agents, or other therapeutic molecules.
- Materials Science: Aromatic amines are often used in the synthesis of polymers, dyes, and organic electronic materials. The furan group can also be polymerized, suggesting potential applications in the development of novel functional polymers.

Given the limited published research on this specific molecule, further studies are warranted to explore its chemical reactivity, biological activity, and potential applications in various scientific fields.

Conclusion

4-(Furan-2-ylmethoxy)aniline (CAS 179246-32-3) is a chemical intermediate with potential for applications in both pharmaceutical and materials science research. While detailed experimental and safety data are scarce, this guide provides a foundational understanding of its properties, a plausible synthetic route based on the Williamson ether synthesis, and essential safety precautions inferred from related compounds. It is imperative for researchers to

conduct a thorough risk assessment and perform small-scale trial reactions to establish safe and optimal experimental conditions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. icc.journals.pnu.ac.ir [icc.journals.pnu.ac.ir]
- 2. community.wvu.edu [community.wvu.edu]
- 3. ochemonline.pbworks.com [ochemonline.pbworks.com]
- 4. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 5. Reddit - The heart of the internet [reddit.com]
- 6. byjus.com [byjus.com]
- 7. gold-chemistry.org [gold-chemistry.org]
- 8. fishersci.com [fishersci.com]
- 9. carlroth.com [carlroth.com]
- 10. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-(Furan-2-ylmethoxy)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b070057#4-furan-2-ylmethoxy-aniline-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com